

"Handling and storage of 4E-Deacetylchromolaenide 4'-O-acetate in the lab"

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Compound of Interest

Compound Name: 4E-Deacetylchromolaenide 4'-O-acetate

Cat. No.: B593397

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Application Notes and Protocols for 4E-Deacetylchromolaenide 4'-O-acetate

For Researchers, Scientists, and Drug Development Professionals

These application notes provide detailed protocols for the proper handling and storage of **4E-Deacetylchromolaenide 4'-O-acetate** in a laboratory setting. The information is compiled from available data on the compound and related sesquiterpene lactones to ensure safe and effective use.

Compound Information

Property	Value	Source
IUPAC Name	(3aR,4R,6E,9S,10E,11aR)-9-hydroxy-6,10-dimethyl-3-methylene-2-oxo-2,3,3a,4,5,8,9,11a-octahydrocyclodeca[b]furan-4-yl (2E)-4-(acetyloxy)-2-methylbut-2-enoate	ChemFaces
CAS Number	104736-09-6	ChemFaces
Molecular Formula	C22H28O7	ChemicalBook[1]
Molecular Weight	404.45 g/mol	ChemicalBook[1]
Source	Isolated from <i>Chromolaena glaberrima</i>	ChemFaces[2]

Safety and Handling Precautions

Disclaimer: A specific Safety Data Sheet (SDS) for **4E-Deacetylchromolaenide 4'-O-acetate** is not currently available. The following precautions are based on general knowledge of sesquiterpene lactones and standard laboratory safety practices.

- **Personal Protective Equipment (PPE):** Always wear appropriate PPE, including a lab coat, safety glasses with side shields, and chemical-resistant gloves (e.g., nitrile) when handling the compound.
- **Ventilation:** Work in a well-ventilated area, preferably within a chemical fume hood, to minimize inhalation exposure.
- **Avoid Contact:** Avoid direct contact with skin, eyes, and mucous membranes. In case of accidental contact, flush the affected area with copious amounts of water for at least 15 minutes and seek medical attention.
- **Aerosol Generation:** Avoid actions that may generate dust or aerosols. If working with a powder, handle it carefully to prevent dispersal.

- Ingestion: Do not eat, drink, or smoke in the laboratory.

Storage Recommendations

Proper storage is crucial to maintain the integrity and stability of **4E-Deacetylchromolaenide 4'-O-acetate**.

Solid Compound

Storage Condition	Duration	Recommendation	Source
Temperature	Up to 24 months	2-8°C	ChemFaces[2]
Container	Tightly sealed vial	To prevent moisture and air exposure	ChemFaces[2]
Environment	Dry, dark place	To prevent degradation from light and moisture	General Lab Practice

Solutions

Storage Condition	Duration	Recommendation	Source
Temperature	Up to 2 weeks	-20°C	ChemFaces[2]
Container	Tightly sealed vials, aliquoted	To minimize freeze-thaw cycles	ChemFaces[2]
Preparation	Prepare and use on the same day if possible	To ensure solution stability	ChemFaces[2]

Solubility and Solution Preparation

Recommended Solvents

The following solvents are recommended for dissolving **4E-Deacetylchromolaenide 4'-O-acetate**.

Solvent	Notes	Source
Dimethyl Sulfoxide (DMSO)	Common solvent for stock solutions in biological assays.	ChemFaces[2]
Acetone	ChemFaces[2]	
Chloroform	ChemFaces[2]	
Dichloromethane	ChemFaces[2]	
Ethyl Acetate	ChemFaces[2]	

Protocol for Preparing a Stock Solution

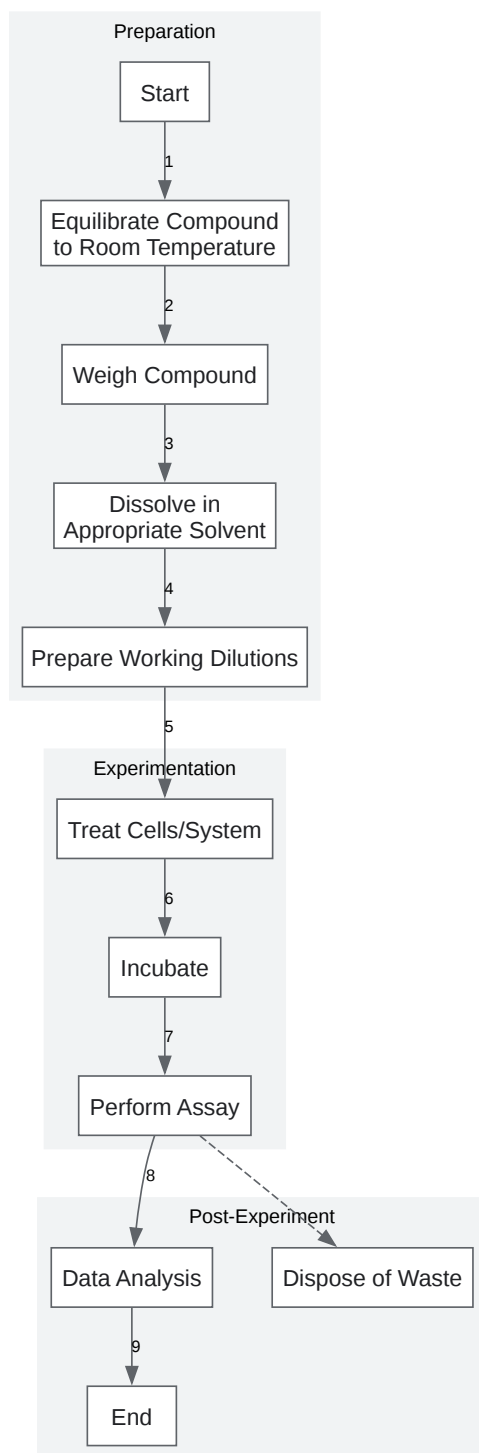
- **Equilibration:** Before opening, allow the vial of solid **4E-Deacetylchromolaenide 4'-O-acetate** to equilibrate to room temperature for at least one hour to prevent condensation.[2]
- **Weighing:** In a chemical fume hood, carefully weigh the desired amount of the compound using an analytical balance.
- **Dissolution:** Add the appropriate volume of the chosen solvent (e.g., DMSO) to the solid compound.
- **Mixing:** Gently vortex or sonicate the solution until the compound is completely dissolved.
- **Storage:** Store the stock solution in tightly sealed, amber-colored vials at -20°C in aliquots to avoid repeated freeze-thaw cycles.

Experimental Protocols and Considerations

General Experimental Workflow

The following diagram outlines a general workflow for handling and using **4E-Deacetylchromolaenide 4'-O-acetate** in a laboratory experiment.

General Experimental Workflow



Hypothetical Apoptotic Pathway

4E-Deacetylchromolaenide
4'-O-acetate

Enters Cell

Cell Membrane

Increased ROS

Mitochondrial
Dysfunction

Cytochrome c
Release

Caspase-9
Activation

Caspase-3
Activation

Apoptosis

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References

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- 2. researchgate.net [researchgate.net]
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Address: 3281 E Guasti Rd

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Phone: (601) 213-4426

Email: info@benchchem.com